

Application Notes and Protocols for Assessing Modumate's Automated Drafting Features

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Compound of Interest

Compound Name: *Modumate*

Cat. No.: *B13388550*

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Note on Audience: While the prompt specified an audience of life science professionals, **Modumate** is a 3D modeling and automated construction documentation software for the architecture, engineering, and construction (AEC) industry.[1][2][3][4] This document has been tailored to researchers, software evaluators, and professionals in the AEC and Human-Computer Interaction (HCI) fields who are interested in quantifying the performance of novel design tools.

Introduction

Modumate is a next-generation building design software that aims to automate the production of construction documents, bridging the gap between 3D modeling and 2D drafting.[1][4] It combines features of CAD and BIM tools with the visual fidelity of game engines like Unreal Engine to streamline the design and documentation process.[1][2] A core value proposition of **Modumate** is its ability to automate drafting tasks, which traditionally consume a significant portion of an architect's project timeline.[1]

These application notes provide a comprehensive research methodology for quantitatively and qualitatively assessing the efficiency, accuracy, and usability of **Modumate**'s automated drafting features. The protocols are designed to compare **Modumate**'s performance against a baseline, such as a traditional 2D CAD workflow or a manual drafting process within a BIM environment.

Research Objectives

The primary objectives of this research are to:

- **Quantify Efficiency Gains:** Determine the extent to which **Modumate's** automated features reduce the time and effort required to produce standardized construction drawings compared to traditional methods.
- **Evaluate Output Accuracy:** Assess the geometric and informational accuracy of the automatically generated drawings, identifying the rate and type of errors.
- **Measure User Experience:** Evaluate the usability and learnability of **Modumate's** automated tools and their impact on user satisfaction and cognitive load.
- **Identify Strengths and Limitations:** Characterize the specific scenarios, building typologies, and design stages where **Modumate's** automation offers the most significant advantages and where it may have limitations.

Experimental Protocols

A comparative, task-based methodology is proposed. Participants will complete a standardized architectural design task using two different workflows: a control workflow (e.g., Traditional CAD/BIM) and the experimental workflow (**Modumate**).

3.1. Participant Profile

- **Group A (Novice):** 10-15 participants with foundational architectural education but less than 2 years of professional experience with traditional CAD/BIM software.
- **Group B (Expert):** 10-15 participants with 5+ years of professional experience, demonstrating high proficiency in traditional CAD/BIM software (e.g., AutoCAD, Revit).

3.2. Experimental Task

Participants will be provided with a standardized design brief for a small-scale building (e.g., a 1,500 sq. ft. single-story retail space). The brief will include a schematic design (floor plan sketch, key dimensions, and required spaces) and a list of required drawing deliverables.

Deliverables:

- Dimensioned Floor Plan (1/4" = 1'-0")
- Reflected Ceiling Plan (1/4" = 1'-0")
- Four Exterior Elevations (1/4" = 1'-0")
- Wall Section Detail (3/4" = 1'-0")

3.3. Protocol 1: Baseline Workflow (Control)

- Onboarding (30 mins): Participants are briefed on the experimental task and deliverables. Their baseline software environment (e.g., AutoCAD or Revit) is confirmed to be in a standard configuration.
- Task Execution (Time-boxed: 4 hours): Participants are instructed to create the required deliverables using their proficient, traditional software.
- Data Collection (Concurrent):
 - Screen recording software captures the entire session.
 - Input tracking software (e.g., key logger, mouse click counter) logs user actions.
 - Observers note any instances of user frustration or significant challenges.
- Post-Task Survey (15 mins): Participants complete a System Usability Scale (SUS) questionnaire and a qualitative questionnaire regarding their experience.

3.4. Protocol 2: **Modumate** Automated Workflow (Experimental)

- Training (60 mins): Participants are given a standardized tutorial on the **Modumate** interface, focusing on the massing graph, separator assemblies, and the automated drawing generation features.^{[2][5]}
- Task Execution (Time-boxed: 4 hours): Participants are instructed to create the same set of deliverables using **Modumate**. They are encouraged to rely on the automated features as much as possible.

- Data Collection (Concurrent): Same methods as Protocol 1.
- Post-Task Survey (15 mins): Participants complete the SUS questionnaire and a qualitative questionnaire focused on the automation features.

Data Presentation and Key Metrics

All collected data should be anonymized and aggregated for analysis. The following metrics are crucial for evaluating the software's performance.^{[6][7][8]}

4.1. Quantitative Metrics

Quantitative data will be summarized in the tables below.

Table 1: Efficiency Metrics

Metric	Baseline (Mean ± SD)	Modumate (Mean ± SD)	Percentage Change	p-value
Task Completion Time (mins)				
Total User Actions (Clicks + Keystrokes)				
Time per Deliverable: Floor Plan				
Time per Deliverable: Elevations				

| Time per Deliverable: Section | | | |

Table 2: Accuracy and Quality Metrics

Metric	Baseline (Mean ± SD)	Modumate (Mean ± SD)	Percentage Change	p-value
Geometric Errors (count)				
Annotation Errors (count)				
Manual Correction Time (mins)				

| Compliance Rate (%) |||||

4.2. Qualitative Metrics

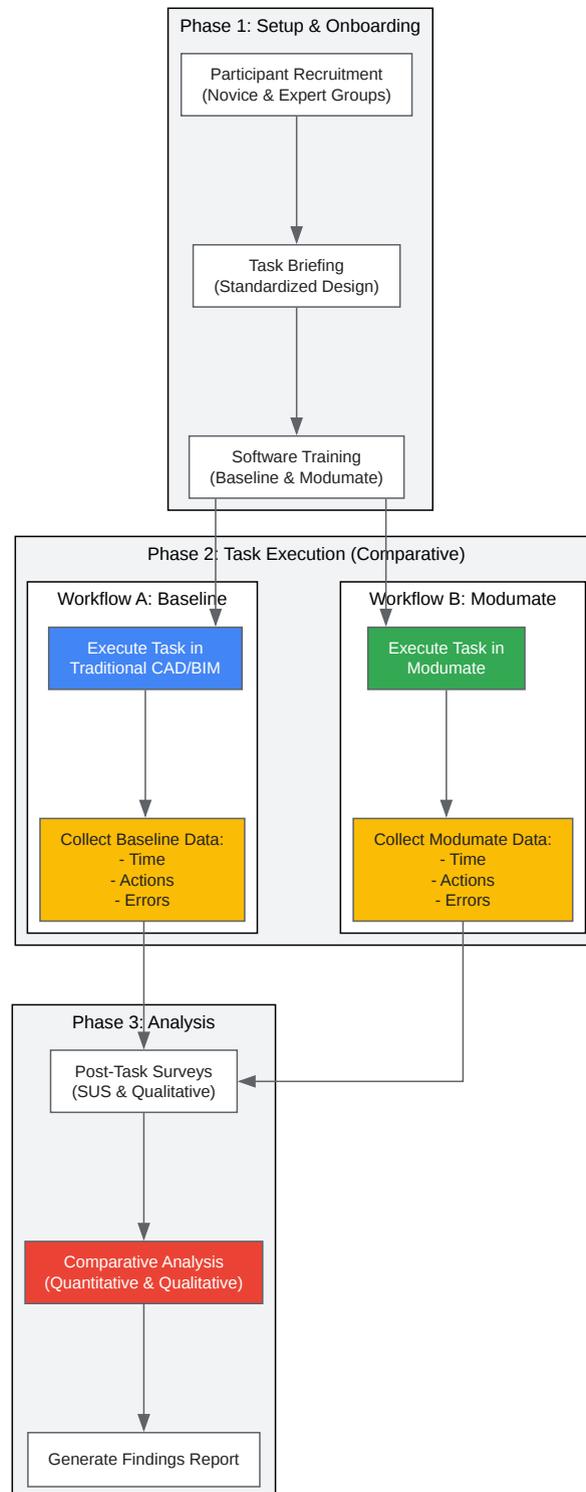
Table 3: Usability and Satisfaction Metrics

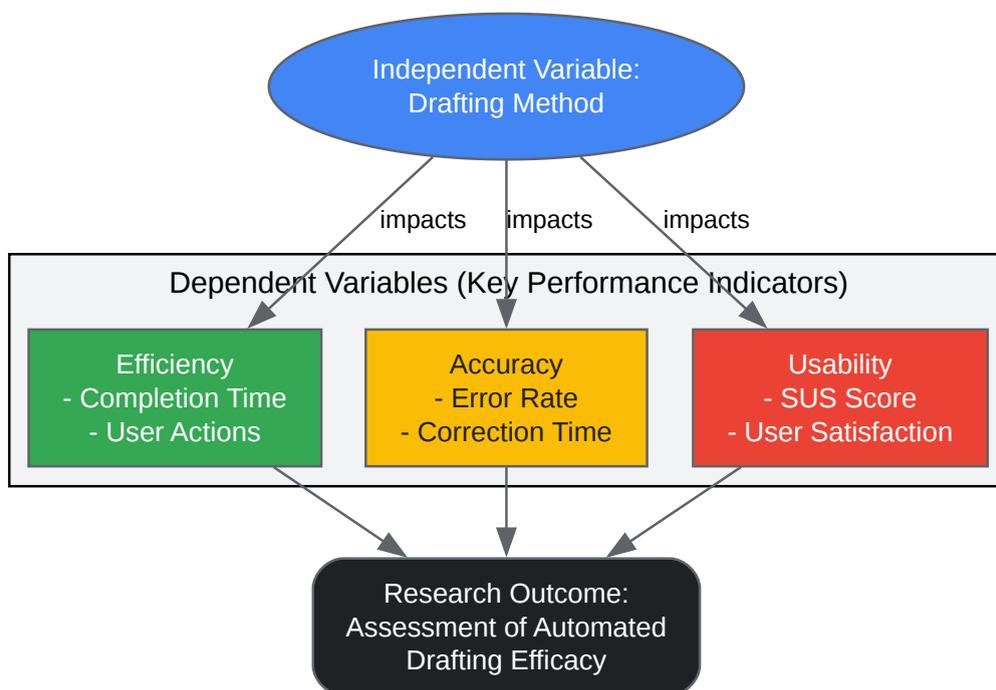
Metric	Baseline (Mean ± SD)	Modumate (Mean ± SD)	Significance
System Usability Scale (SUS) Score			
Perceived Cognitive Load (NASA-TLX)			

| User Satisfaction (1-5 Likert Scale) |||||

Visualization of Workflows and Logic

Diagrams created using Graphviz help to visualize the experimental process and the logical relationships between the variables being tested.





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